

Key Chemical and Pharmacological Data

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Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

Cat. No.: S548342

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The table below summarizes the core quantitative data for **NVP-ADW742**:

Property	Description / Value
Molecular Weight	453.58 g/mol [1]
CAS No.	475488-23-4 [1]
Chemical Formula	$C_{28}H_{31}N_5O$ [1]
Primary Target	IGF-1R ($IC_{50} = 0.17 \mu M$) [1]
Selectivity	>16-fold more potent against IGF-1R than Insulin Receptor (InsR) [1]
Other Targets	Minimal activity against HER2, PDGFR, VEGFR-2, Bcr-Abl, c-Kit ($IC_{50} >5 \mu M$) [1]
In Vivo Efficacy	10 mg/kg (twice daily) significantly inhibits tumor growth in mouse xenograft models [1]

Experimental Protocols and Applications

NVP-ADW742 has been validated in various experimental models, with detailed methodologies for key assays provided below.

Cellular Kinase Activity Assay (IGF-1R Autophosphorylation)

This protocol measures the compound's ability to inhibit cellular IGF-1R activation [1].

- **Cell Line:** NWT-21 cells.
- **Procedure:**
 - Seed cells in 96-well plates and grow to 70-80% confluency.
 - Starve cells in 0.5% FCS medium for 24 hours.
 - Pre-incubate with increasing concentrations of **NVP-ADW742** for 90 minutes.
 - Stimulate with IGF-I (10 ng/mL) for 10 minutes at 37°C.
 - Lyse cells and transfer lysates to ELISA plates pre-coated with IGF-1R capture antibody.
 - Detect phosphotyrosine levels using an alkaline phosphatase (AP)-labeled anti-phosphotyrosine antibody and a luminescent substrate.
- **Measurement:** Luminescence is measured, and the IC₅₀ value is calculated.

Cell Proliferation and Viability Assay (MTT Assay)

This method is used to determine the anti-proliferative effects of **NVP-ADW742** [1].

- **Cell Lines:** Various cancer cell lines (e.g., multiple myeloma, medulloblastoma, small cell lung cancer).
- **Procedure:**
 - Expose cells to various concentrations of **NVP-ADW742** (dissolved in DMSO) for 48 hours.
 - Assess cell survival using MTT or CCK-8 assay kits.
- **Data Analysis:** The IC₅₀ for proliferation is calculated from the dose-response curve. For instance, in Daoy medulloblastoma cells, the reported IC₅₀ is 11.12 µmol/L [2].

Analysis of Apoptosis and Cell Cycle

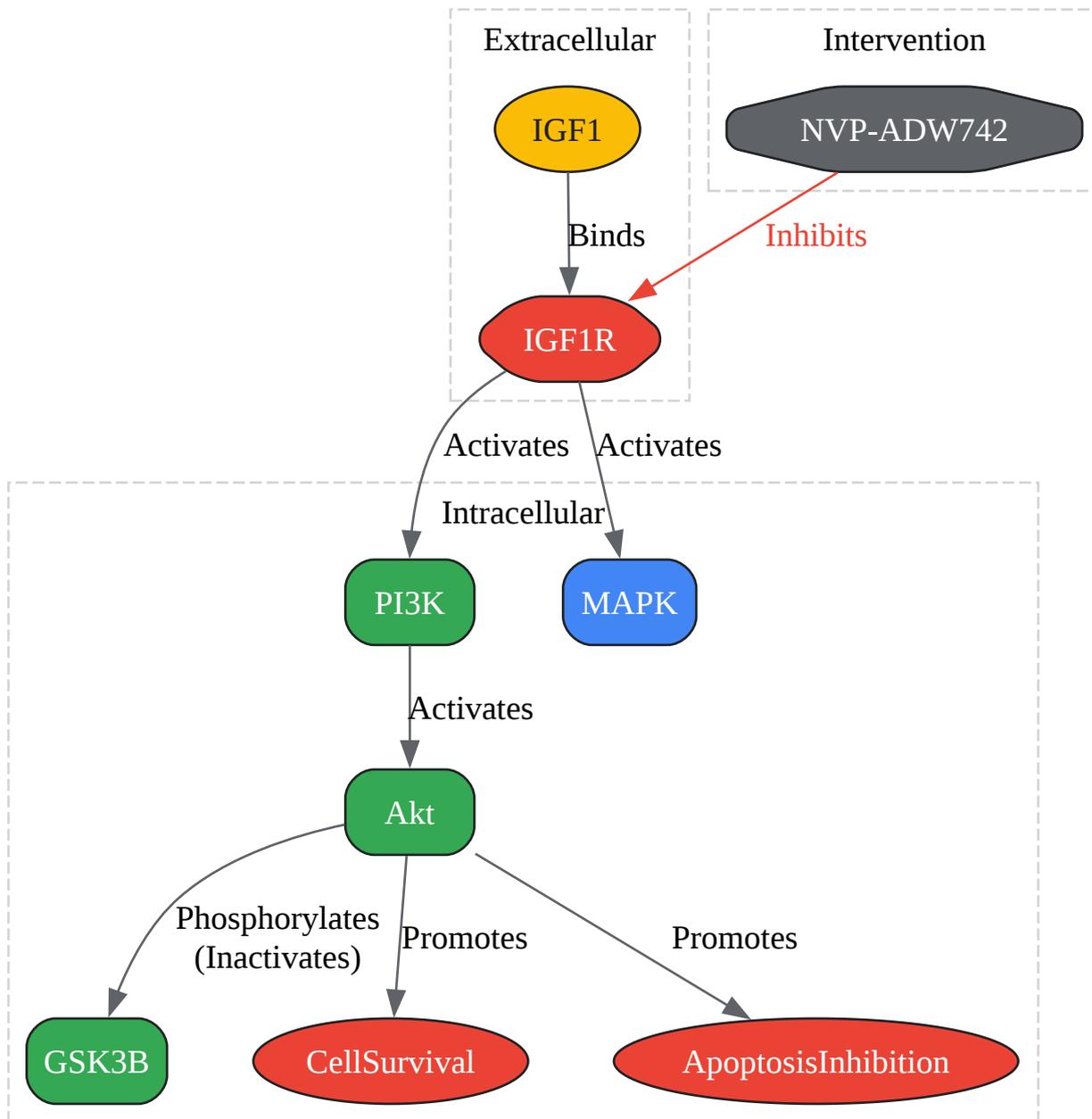
This protocol assesses the induction of programmed cell death and cell cycle changes [2] [3].

- **Method:** Fluorescence-Activated Cell Sorting (FACS) analysis.
- **Staining:** Use reagents for Annexin V (apoptosis) and Propidium Iodide (cell cycle).
- **Procedure:**
 - Treat cells with **NVP-ADW742** alone or in combination with other agents (e.g., Temozolomide, Etoposide).
 - Harvest cells, stain, and analyze using a flow cytometer.

- **Application:** This method demonstrated that combining **NVP-ADW742** with Temozolomide increased apoptosis in Daoy cells from 16.18% to 23.20% [2].

Mechanism of Action and Signaling Pathway

NVP-ADW742 exerts its effects by specifically inhibiting the IGF-1R tyrosine kinase. The following diagram illustrates the core signaling pathway disrupted by this inhibitor.

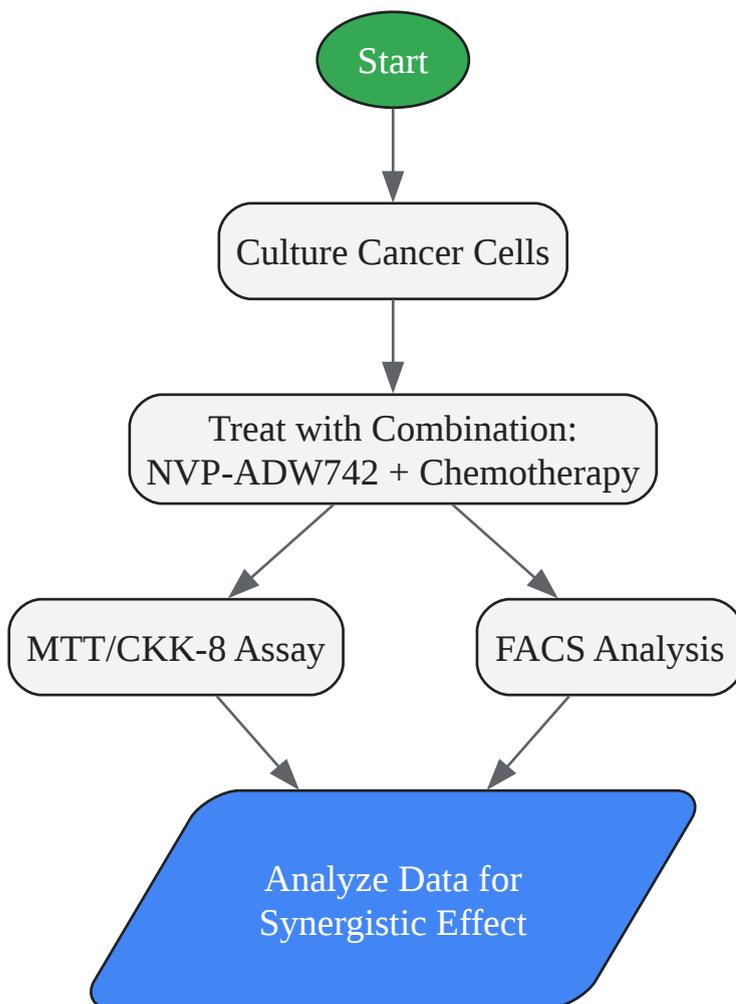


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The diagram above shows that **NVP-ADW742** blocks IGF-1R activation, thereby inhibiting downstream PI3K/Akt and MAPK signaling pathways, which are critical for cell survival and growth [2] [4] [5].

Synergistic Drug Combinations

Research shows that **NVP-ADW742** can sensitize cancer cells to standard chemotherapeutic agents. The experimental workflow for testing these combinations is outlined below.



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The synergistic effect of **NVP-ADW742** with other drugs has been demonstrated across different cancers:

- **With Temozolomide:** In Daoy medulloblastoma cells, **NVP-ADW742** (2 $\mu\text{mol/L}$) decreased the IC_{50} of Temozolomide from 452.12 $\mu\text{mol/L}$ to 256.81 $\mu\text{mol/L}$ and enhanced apoptosis [2].
- **With Etoposide/Carboplatin:** **NVP-ADW742** synergistically enhanced sensitivity in Small Cell Lung Cancer (SCLC) cell lines, promoting apoptosis [3].
- **With STI571 (Imatinib):** In SCLC cells with active SCF/Kit autocrine loops, the combination of **NVP-ADW742** and STI571 was superior to either agent alone [5].

Formulation and Storage for Experimental Use

For *in vitro* and *in vivo* work, proper preparation of **NVP-ADW742** is critical.

- **Solubility:** Soluble in DMSO (up to 22 mg/mL or 48.5 mM) and Ethanol (20 mg/mL). It is insoluble in water [1].
- **In Vivo Formulation Example:** A validated formulation for animal studies is 5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH₂O, yielding a clear solution with a concentration of 1.100 mg/mL (2.43 mM) [1].
- **Storage:** Upon receipt, store the product as directed by the supplier. Use fresh, dry DMSO for solubility, as moisture absorption can reduce solubility [1].

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References

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